

natural sources of scutellarin in plants

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Scutellarin

CAS No.: 27740-01-8

Cat. No.: S542858

Get Quote

Natural Sources and Scutellarin Content

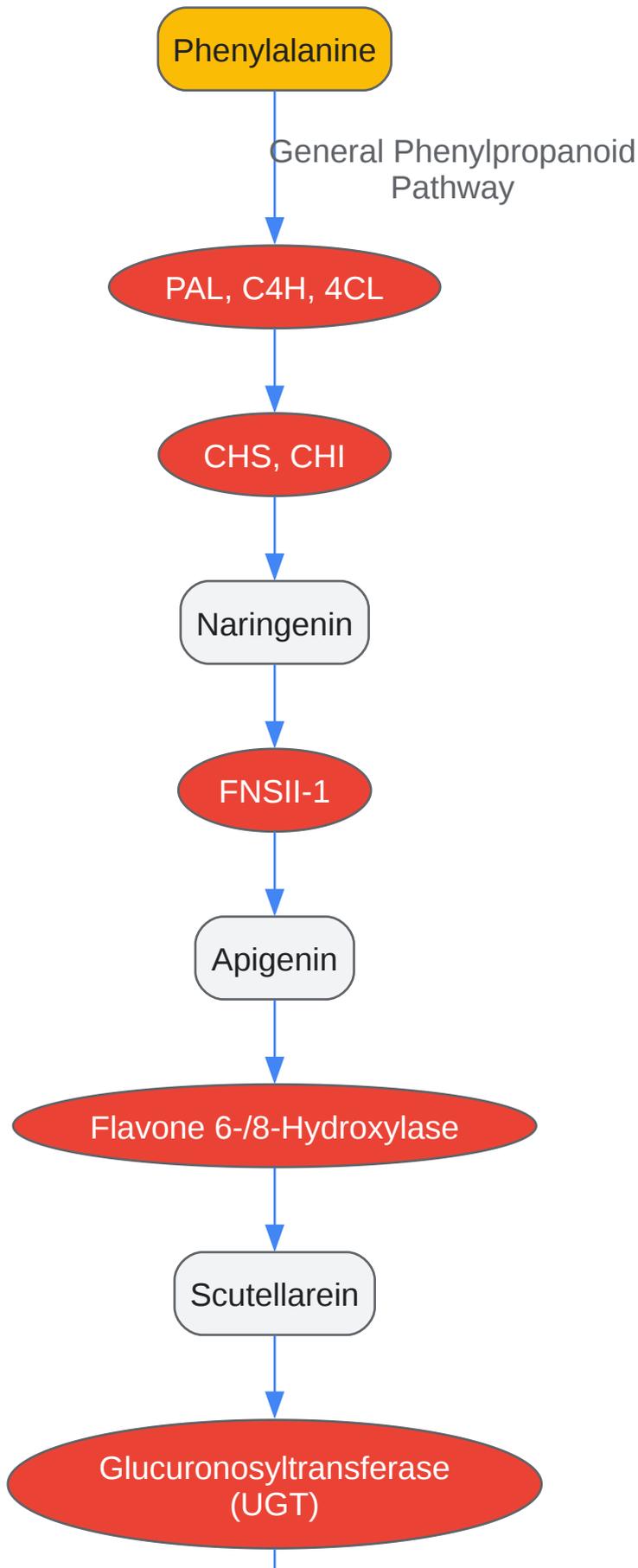
Plant Source (Latin Name)	Scutellarin Content (%)	Primary Plant Part Used for Extraction	Extraction Method (as reported)
<i>Erigeron breviscapus</i> (Vant.) Hand.-Mazz.	0.72 – 2.4	Dried whole herb	80% Ethanol [1]
<i>Scutellaria baicalensis</i> Georgi	1.690	Dry root	70% Ethanol [1]
<i>Erigeron acer</i> Linn.	1.52	Dried whole herb	80% Ethanol [1]
<i>Erigeron canadensis</i> L.	3.2 – 3.4	Dried whole herb	95% Ethanol [1]
<i>Erigeron multiradiatus</i>	1.1	Dried whole herb	80% Ethanol [1]
<i>Scutellaria barbata</i> D. Don.	0.21 – 0.33	Dried whole herb	80% Ethanol [1]
<i>Scutellaria lateriflora</i> L.	+	Information not specified	Information not specified [2] [3]
<i>Oroxylum indicum</i> (L.) Kurz.	+	Information not specified	Information not specified [4]

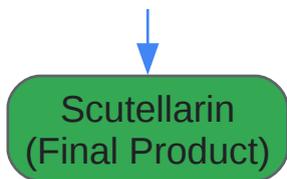
Plant Source (Latin Name)	Scutellarin Content (%)	Primary Plant Part Used for Extraction	Extraction Method (as reported)
<i>Patrinia villosa</i>	+	Dried whole herb	60% Ethanol [1]

Note: A "+" symbol indicates the confirmed presence of **scutellarin**, though the specific quantitative content was not provided in the source literature [1].

Biosynthetic Pathway in *Scutellaria baicalensis*

Scutellaria baicalensis possesses two distinct flavone biosynthetic pathways in its aerial parts and roots, with **scutellarin** being a primary product of the aerial parts pathway [5].





Click to download full resolution via product page

*Simplified biosynthetic pathway of **scutellarin** in the aerial parts of *Scutellaria baicalensis*.*

Detailed Experimental Protocols

Conventional Solvent Extraction

This is a standard and widely used method for preparing **scutellarin** extracts [1] [4].

- **Plant Material Preparation:** Dry the plant material (e.g., whole herb, roots) and grind it into a fine powder to increase the surface area for extraction.
- **Extraction Process:** Macerate the powdered plant material in a suitable solvent, typically **70-95% aqueous ethanol**. The solid-to-solvent ratio, temperature, and extraction time are key variables that require optimization.
- **Filtration and Concentration:** Separate the liquid extract from the plant residue by filtration. The filtrate is then concentrated under reduced pressure using a rotary evaporator to remove the bulk of the solvent.
- **Further Purification:** The crude extract can be further purified using techniques such as liquid-liquid partitioning, column chromatography (e.g., silica gel, polyamide), or preparative HPLC to isolate **scutellarin**.

Advanced Extraction Techniques

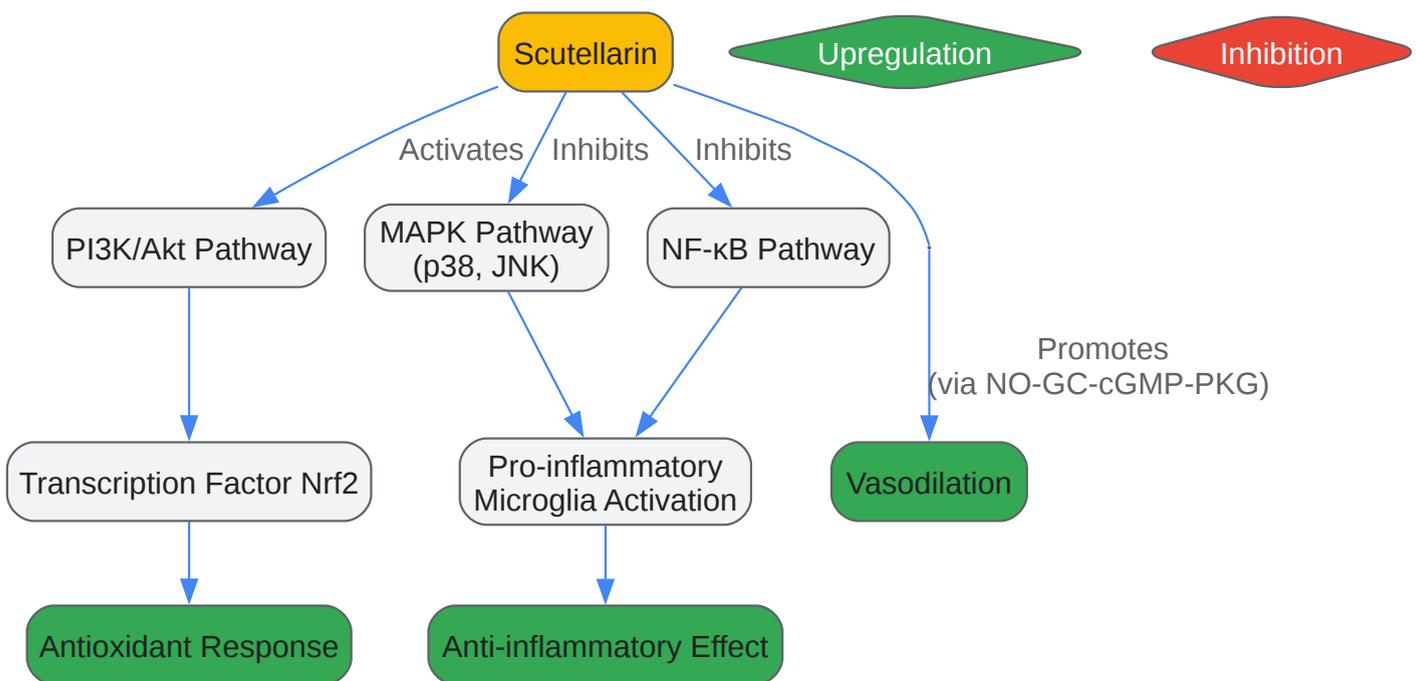
Modern methods can improve extraction efficiency and yield [4].

- **Ultrasonic-Assisted Extraction (UAE):** The plant powder is mixed with solvent and subjected to ultrasonic waves. The cavitation effect disrupts plant cell walls, enhancing solvent penetration and reducing extraction time and temperature.
- **Microwave-Assisted Extraction (MAE):** The plant-solvent mixture is irradiated with microwave energy. This rapidly heats the moisture within plant cells, generating high internal pressure that ruptures the cells and releases the target compounds.

- **Supercritical Fluid Extraction (SFE):** Uses supercritical CO₂ as the solvent. This method is highly efficient and environmentally friendly, but requires specialized and costly equipment.

Pharmacological Mechanisms and Visualization

Scutellarin exerts therapeutic effects through multiple signaling pathways. Research in cerebral ischemia/reperfusion injury models highlights its key mechanisms [1] [6].



[Click to download full resolution via product page](#)

Key signaling pathways modulated by **scutellarin** in neuroprotection, based on cerebral ischemia models [1] [6].

Research and Development Considerations

- **Bioavailability Challenge:** A significant hurdle in drug development is **scutellarin's** inherently low oral bioavailability, reported to be as low as **0.40% ± 0.19%** in Beagle dogs, due to poor absorption

and rapid metabolism [4].

- **Formulation Strategies:** To overcome this, advanced formulation strategies are being actively researched. These include:
 - **Nanoformulations:** Utilizing liposomes, PLGA nanoparticles, and nano-suspensions to enhance solubility and target delivery [4].
 - **Prodrug Approach:** Creating triglyceride-mimetic prodrugs to improve oral absorption and enable intestinal lymphatic transport [4].
 - **Complexation Agents:** Using carriers like β -cyclodextrin to increase solubility and stability [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Current advances on the therapeutic potential of scutellarin : an... [pmc.ncbi.nlm.nih.gov]
2. lateriflora - Wikipedia Scutellaria [en.wikipedia.org]
3. Role of scutellarin in human cancer—A review [japsonline.com]
4. Frontiers | Recent advancement in the anticancer efficacy of the... [frontiersin.org]
5. Specific Flavonoids and Their Biosynthetic Pathway in ... [pmc.ncbi.nlm.nih.gov]
6. Polyphenolic metabolites in Scutellaria baicalensis as ... [frontiersin.org]

To cite this document: Smolecule. [natural sources of scutellarin in plants]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542858#natural-sources-of-scutellarin-in-plants>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com